Physicochemical Properties and Solubility Profiling of Vismodegib Intermediates: A Technical Guide

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Compound of Interest

Compound Name:	*4-(Cyclopentylmethoxy)-1,2-benzisoxazol-3-amine*
CAS No.:	*927802-23-1*
Cat. No.:	*B1488370*

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Executive Summary

Vismodegib (Erivedge®) is a first-in-class Hedgehog signaling pathway inhibitor.[1] Chemically defined as 2-chloro-N-(4-chloro-3-(pyridin-2-yl)phenyl)-4-(methylsulfonyl)benzamide, it presents significant formulation challenges due to its classification as a BCS Class II compound (low solubility, high permeability).

Successful process development requires a rigorous understanding of the solubility differentials between the final API and its two primary coupling partners: the Acid Intermediate and the Aniline Intermediate. This guide provides the physicochemical data necessary to optimize coupling conditions, purge impurities via differential solubility, and control polymorphic transitions.

Synthetic Pathway & Intermediate Identification

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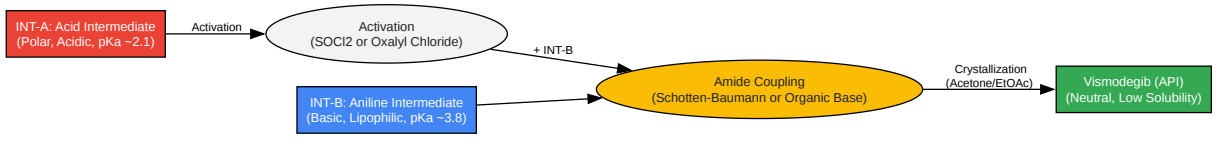
The convergent synthesis of Vismodegib relies on the amide coupling of two highly distinct aromatic systems. Understanding the polarity difference between these fragments is key to solvent selection.

Core Building Blocks

Compound ID	Chemical Name	CAS Registry	Role
INT-A (Acid)	2-Chloro-4-(methylsulfonyl)benzoic acid	53250-83-2	Electrophile (Activated as acid chloride)
INT-B (Aniline)	4-Chloro-3-(pyridin-2-yl)aniline	879088-41-2	Nucleophile
API	Vismodegib	879085-55-9	Final Drug Substance

Reaction Pathway Visualization

The following diagram illustrates the convergent synthesis and the critical physicochemical transformation from ionized precursors to the neutral, lipophilic API.



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Figure 1: Convergent synthetic pathway highlighting the polarity shift from precursors to Vismodegib.

Physicochemical Characterization Data

The following data consolidates experimental and predicted values essential for process calculations.

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Molecular & Solid-State Properties

Property	INT-A (Acid)	INT-B (Aniline)	Vismodegib (API)
Molecular Weight	234.66 g/mol	204.66 g/mol	421.30 g/mol
Melting Point	192–193 °C	152–156 °C	266–270 °C (Form B)
LogP (Octanol/Water)	~0.8 (low lipophilicity)	~3.5 (lipophilic)	2.7 (moderate)
pKa	2.09 (Carboxylic Acid)	3.8 (Pyridinium)	3.8 (Pyridinium)
H-Bond Donors/Acceptors	1 / 4	1 / 2	1 / 5
Key Impurity Risk	Regioisomers of sulfone	Dimerization (Azo)	Residual Pd, Unreacted INT-B

> *Critical Insight: The pKa overlap between the Aniline (INT-B) and the API (both ~3.8) makes pH-controlled separation difficult. Purification relies heavily on differential solubility in organic solvents rather than acid/base extraction.*

Solubility Profiling & Process Implications

Solubility data is categorized by solvent class to aid in the design of reaction media and crystallization antisolvents.

Solubility Data Matrix (at 25°C)

Data derived from process limits and saturation studies.

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Solvent Class	Solvent	INT-A (Acid)	INT-B (Aniline)	Vismodegib (API)
Polar Aprotic	DMSO	High (>100 mg/mL)	Very Soluble	High (42–50 mg/mL)
DMF	High	Very Soluble	High	
Polar Protic	Methanol	Soluble	Soluble	Slightly Soluble
Ethanol	Soluble	Soluble	Low (~3.3 mg/mL)	
Water (pH 7)	Insoluble	Practically Insoluble	Insoluble (0.1 µg/mL)	
Water (pH 1)	Low	Soluble (as salt)	Low (0.99 mg/mL)	
Esters/Ketones	Acetone	Soluble	Soluble	Soluble (Primary cryst. solvent)
Ethyl Acetate	Moderate	Slightly Soluble	Low	
iPrOAc	Low	Low	Low (Recryst. solvent)	
Chlorinated	DCM	Soluble	Slightly Soluble	Moderate
Nitriles	Acetonitrile	Soluble	Sparingly Soluble	Sparingly Soluble

Thermodynamic Solubility Analysis

To optimize crystallization, one must understand the temperature dependence of solubility. The Van't Hoff equation is used to model this behavior:

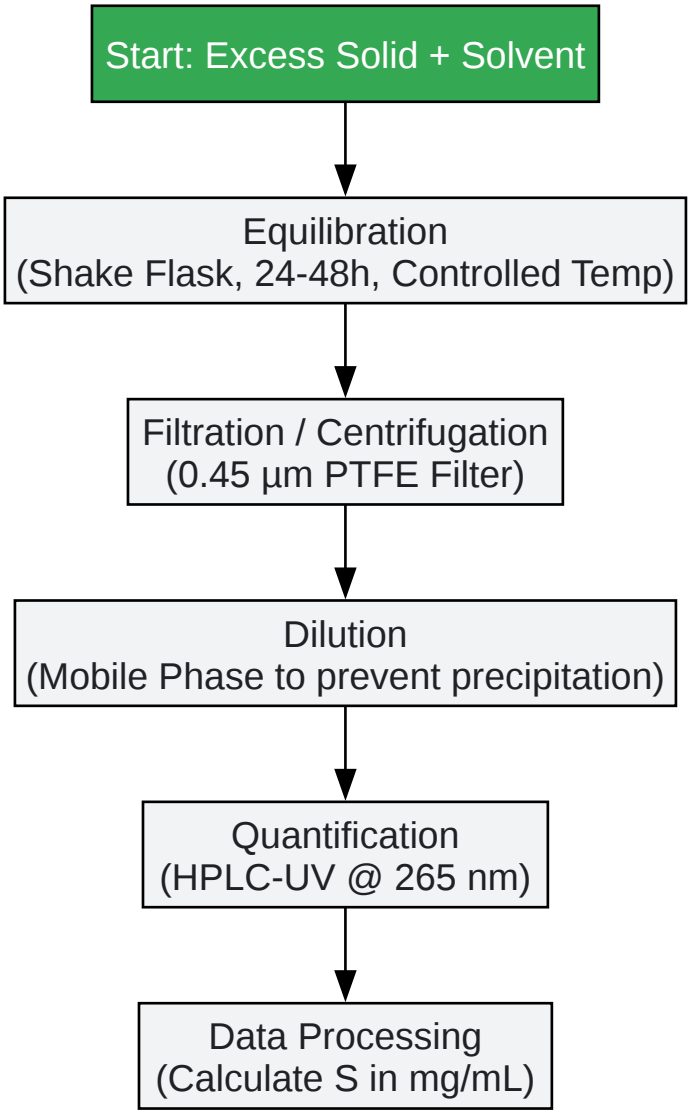
- Vismodegib in Acetone/EtOAc: Exhibits a steep solubility curve, allowing for high-yield cooling crystallization.
- Antisolvent Effect: Water is a potent antisolvent for Vismodegib in Acetone solutions, but care must be taken to avoid oiling out (liquid-liquid phase separation) before nucleation.

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Experimental Protocol: Dynamic Solubility Determination

This protocol ensures the generation of reproducible solubility data, critical for validating the values above in your specific facility.

Workflow Visualization



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Figure 2: Standardized workflow for equilibrium solubility determination.

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Detailed Methodology

- Preparation: Weigh ~50 mg of the intermediate (INT-A or INT-B) into a 4 mL glass vial.
- Solvent Addition: Add 1.0 mL of the target solvent (e.g., Acetone, Ethanol).
- Equilibration:
  - Place vials in a thermomixer at 25°C (or target process temperature).
  - Agitate at 750 RPM for 24 hours.
  - Check: If solution becomes clear, add more solid until a suspension persists.
- Sampling:
  - Centrifuge at 10,000 RPM for 5 minutes.
  - Filter supernatant through a 0.22 µm or 0.45 µm PTFE syringe filter (pre-saturated).
- Quantification (HPLC):
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
  - Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile. Gradient 5-95% B.
  - Detection: UV at 265 nm (Vismodegib max) or 254 nm.
  - Calibration: External standard curve (0.01 – 1.0 mg/mL).

Process Control & Polymorphism

Vismodegib exists in multiple polymorphic forms. Form B is the thermodynamically stable form and the regulatory standard.

- Risk: Rapid precipitation from high-solubility solvents (DMSO, DMF) often yields metastable forms or amorphous material.
- Control Strategy:

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- Seeding: Use Form B seeds during the cooling phase in Acetone/EtOAc crystallization.
- Solvent Activity: Maintain low water activity during initial crystallization to prevent hydrate formation, though Vismodegib is generally an anhydrate.
- Purification Logic:
  - INT-A Removal: Wash organic layer with dilute aqueous base (NaHCO3). INT-A ionizes and partitions into water.
  - INT-B Removal: INT-B is lipophilic and difficult to wash out. It is best purged by retaining it in the mother liquor during the final crystallization from iPrOAc (Isopropyl Acetate) or Acetone/EtOAc (80:20), where Vismodegib crystallizes preferentially.

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